

2,4,6-triphenylaniline H315-H319-H335 hazard statements

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Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

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Chemical Identity and Hazards

This table details the basic identifiers and the specific hazard classifications for **2,4,6-triphenylaniline**.

Property / Classification	Description
CAS Number	6864-20-6 [1] [2]
Molecular Formula	C ₂₄ H ₁₉ N [1] [2]
Molecular Weight	321.42 g/mol [1] [2]
Physical Form	Powder [2]
Melting Point	122-125 °C (lit.) [1] [2]

| **GHS Hazard Statements** | **H301**: Toxic if swallowed. [1] **H315**: Causes skin irritation. [1] [2] **H319**: Causes serious eye irritation. [1] [2] **H335**: May cause respiratory irritation. [1] [2] | | **Signal Word** | **Warning** [1] [2] | | **Target Organs** | Respiratory system [2] |

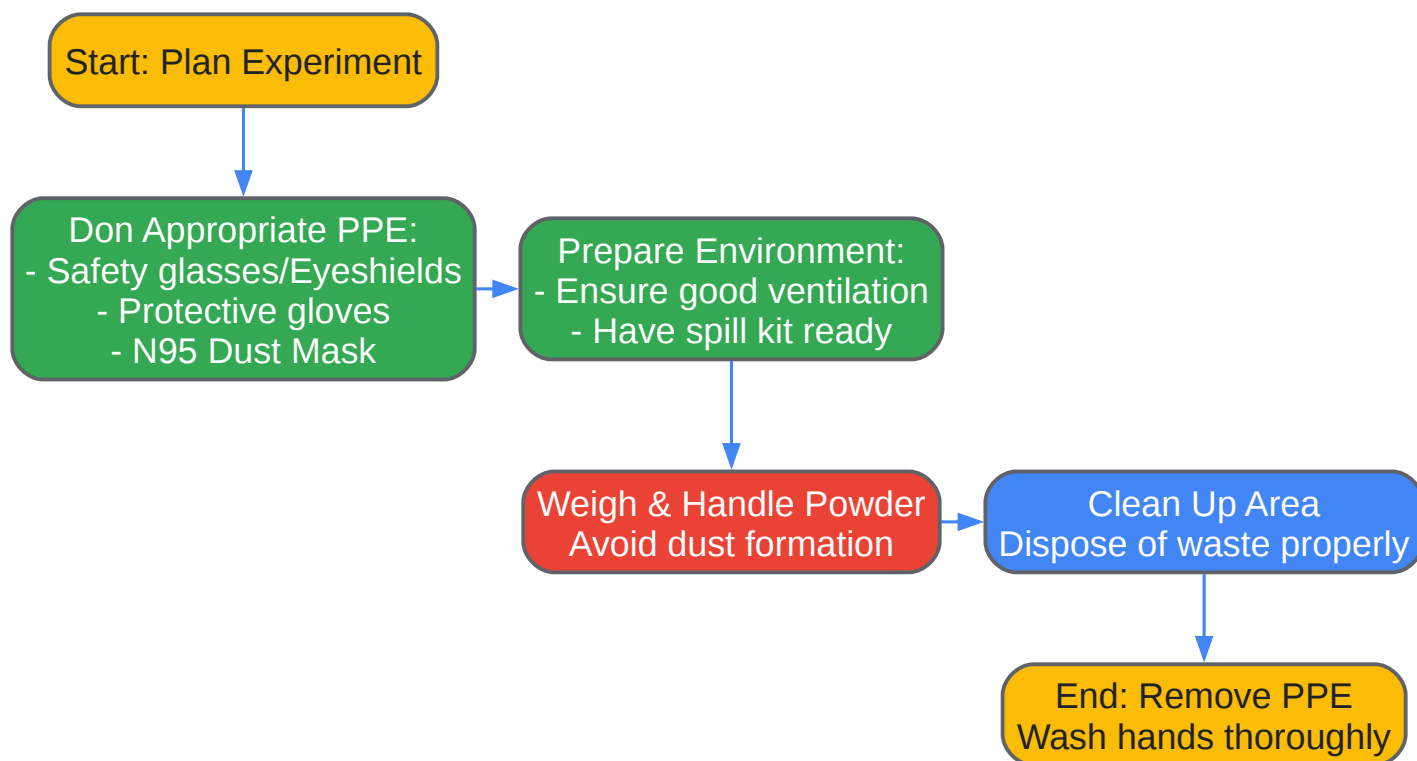
Safety, Handling, and First Aid

This table outlines the necessary safety precautions and first aid measures for laboratory handling.

Aspect	Guidance
	<p> Personal Protective Equipment (PPE) • Eye/Face Protection: Safety glasses with side-shields or eyeshields. • Skin Protection: Wear protective gloves. • Respiratory Protection: Use a dust mask type N95 (US) or equivalent to avoid inhaling dust. [1] [2] Safe Handling Precautions • Avoid breathing dust or aerosols. [1] • Use in a well-ventilated area. [1] • Wash hands thoroughly after handling. [1] Storage Conditions Store in a cool, dry place at ambient temperatures. Keep the container tightly closed. [1] First Aid Measures • Inhalation: Move person to fresh air. Seek medical attention if irritation occurs. • Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation develops. • Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present. Seek medical attention if irritation persists. • Ingestion: Rinse mouth. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] </p>

Experimental Workflow for Safe Handling

The diagram below summarizes the key steps for safely handling **2,4,6-triphenylaniline** in a laboratory setting.



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Key Information for Researchers

- **TSCA Status:** This chemical is **not** on the TSCA inventory, meaning it may be intended for research and development use only [1].
- **Water Pollution Class (WGK):** It is classified as WGK 3, indicating it is a substance with **high water-polluting potential** [2]. This requires careful attention to environmental containment and waste disposal.
- **Handling Note:** The primary risks are associated with its physical form as a powder, which can easily become airborne. The focus of safe handling should be on **preventing inhalation and contact** through engineering controls (ventilation) and correct PPE [1] [2].

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References

1. 2,4,6-Triphenylaniline, 98% [fishersci.ca]
2. 2,4,6-Triphenylaniline 97 6864-20-6 [sigmaaldrich.com]

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